

Application Notes and Protocols: Dual-Cure Cement in Pediatric Dentistry Research

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Compound of Interest

Compound Name: Dual Cement

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These application notes provide a comprehensive overview of the use of dual-cure cements in pediatric dentistry research, with a focus on their application, performance, and biocompatibility. Detailed protocols for key in-vitro experiments are provided to facilitate study design and execution.

Introduction to Dual-Cure Cements in Pediatric Dentistry

Dual-cure cements are resin-based materials that combine both light-curing and self-curing mechanisms for polymerization. This dual-curing property is particularly advantageous in pediatric dentistry for luting restorations where light penetration may be limited, such as with opaque zirconia or stainless steel crowns. The initial light cure allows for a quick command set, facilitating the removal of excess cement, while the chemical cure ensures complete polymerization in deeper areas and at the tooth-restoration interface.

Key applications in pediatric dentistry research include:

- Luting of Prefabricated Crowns: Investigating the retention and longevity of zirconia and stainless steel crowns on primary teeth.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Restorative Materials: Evaluating their performance as a bulk-fill restorative material in primary molars.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Bond Strength Studies: Assessing the adhesion of dual-cure cements to enamel and dentin of primary teeth.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Microleakage Evaluation: Determining the sealing ability of these cements at the restoration margin to prevent secondary caries.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Biocompatibility and Bioactivity: Studying the cellular response to and ion-releasing capabilities of newer "bioactive" dual-cure cements.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Data Presentation: Performance of Dual-Cure Cements

The following tables summarize quantitative data from various studies on the performance of dual-cure cements in comparison to other luting agents used in pediatric dentistry.

Table 1: Shear Bond Strength (SBS) of Luting Cements to Tooth Structure

Cement Type	Brand	Substrate	Mean Shear Bond Strength (MPa)	Key Findings
Dual-Cure Resin Cement	RelyX ARC	Enamel	29.36	Statistically significant higher bond strength compared to other dual-cured cements in the study.[8]
Dual-Cure Resin Cement	RelyX ARC	Dentin	26.48	Statistically significant higher bond strength compared to other dual-cured cements in the study.[8]
Dual-Cure Resin Cement	Paracem	Enamel	17.63	Lower mean bond strength compared to other cements tested.[8]
Dual-Cure Resin Cement	Paracem	Dentin	18.66	Higher bond strength to dentin compared to enamel, though not statistically significant.[8]
Bioactive Dual-Cure Cement	BioCem®	Enamel	1.89 - 8.62	Lower SBS compared to Glass Ionomer Cement (GIC). [20]

Glass Ionomer Cement	Fuji I®	Enamel	3.88 - 14.88	Higher SBS compared to BioCem®.[20]
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Table 2: Clinical Performance of Luting Cements for Pediatric Zirconia Crowns

Cement Type	Brand	Follow-up Period	Retention/Success Rate	Key Findings
Dual-Cure Adhesive Resin Cement	G-CEM LinkForce™	12 Months	Not specified, but no significant difference in retention loss among groups.	No single ideal cement could be conclusively recommended based on retention.[1][3]
Resin Modified Glass Ionomer Cement (RMGIC)	BioCem™	12 Months	Not specified, but no significant difference in retention loss among groups.	Patient cooperation and technical sensitivity are important factors in cement choice.[1][3]
Glass Ionomer Cement (GIC)	Fuji 1™	12 Months	Not specified, but no significant difference in retention loss among groups.	[1][3]
Resin Modified Glass Ionomer Cement (RMGIC)	FujiCEM™ 2	12 Months	Highest success in terms of pulpal survival.	[1][3]
Traditional Self-Cure GIC	Not specified	36 Months	76.7%	Highest clinical retention success compared to BioCem™ and adhesive resin cement with air particle abrasion. [2]

Bioactive Dual-Cure Cement	BioCem™	36 Months	50%	Lower retention compared to GIC and adhesive resin cement with air particle abrasion.[2]
Adhesive Resin Cement (with Air Particle Abrasion)	Not specified	36 Months	70%	[2]

Table 3: Clinical Survival Rates of a Dual-Cure Restorative Material in Primary Teeth

Material	Application	Follow-up Period	Overall Survival Rate	Key Findings
Dual-Cure Resin-Based Material	Cention N (with adhesive)	12 Months	70.4%	Suitable for occlusal cavities. [4][5][6]
Dual-Cure Resin-Based Material	Cention N (without adhesive)	12 Months	66.7%	Poorer performance, especially in occluso-proximal cavities, compared to Vitremer.[4][5][6]
Resin-Modified Glass Ionomer Cement (RMGIC)	Vitremer	12 Months	81.9%	Higher survival rate compared to the dual-cure material tested. [4][5][6]

Table 4: Microleakage Evaluation of Cements for Zirconia Crowns

Crown Type	Cement Type	Brand	Microleakage Finding
Prefabricated Zirconia Crown	Bioactive Dual-Cure Cement	BioCem®	Exhibited the lowest microleakage. [14] Recommended as the preferred luting cement. [14]
Prefabricated Zirconia Crown	Resin-Modified Glass Ionomer Cement (RMGIC)	RelyX™ Luting 2	Demonstrated the highest microleakage. [14]
Prefabricated Zirconia Crown	Self-Adhesive Resin Cement	RelyX™ U200	Showed significantly higher microleakage compared to BioCem®. [14]
Custom-Made Zirconia Crown	Bioactive Dual-Cure Cement	BioCem®	Lower microleakage compared to RMGIC. [14]
Custom-Made Zirconia Crown	Resin-Modified Glass Ionomer Cement (RMGIC)	RelyX™ Luting 2	Significantly greater microleakage than those cemented with BioCem®. [14]

Experimental Protocols

Microtensile Bond Strength (μTBS) Testing

This protocol is designed to evaluate the bond strength of dual-cure cement to enamel or dentin of primary teeth.

Materials and Equipment:

- Extracted primary molars
- Acrylic resin for mounting

- Low-speed diamond saw with water cooling
- Dual-cure cement and corresponding adhesive system
- Composite resin for build-up
- Curing light
- Universal testing machine
- Stereomicroscope

Procedure:

- Tooth Preparation: Embed the selected teeth in acrylic resin, exposing the enamel or dentin surface to be tested. Grind the surface flat using 600-grit silicon carbide paper under water irrigation to create a standardized bonding area.
- Cement Application:
 - Apply the adhesive system to the prepared tooth surface according to the manufacturer's instructions.
 - For some systems, this may involve etching, priming, and applying a bonding agent, followed by light curing.[\[8\]](#)
 - Mix the dual-cure cement base and catalyst and apply a standardized amount to the surface.
- Composite Build-up: Incrementally build up a composite resin block (e.g., 4 mm x 4 mm) on top of the cement.[\[8\]](#)
- Curing:
 - Tack cure the cement for a few seconds to stabilize the composite block.
 - Remove any excess cement.

- Light-cure the cement and composite according to the manufacturer's instructions (e.g., 40 seconds on multiple surfaces).[8]
- Storage: Store the specimens at 37°C in 100% relative humidity for 24 hours to ensure complete polymerization.[8]
- Sectioning: Using a low-speed diamond saw under water cooling, section the tooth perpendicular to the resin-substrate interface to obtain beams with a cross-sectional area of approximately 1 mm². [8][9]
- Testing:
 - Mount each beam onto a testing jig.
 - Apply a tensile force using a universal testing machine at a crosshead speed of 1.0 mm/min until failure.[8][9]
- Failure Analysis: Examine the fractured surfaces under a stereomicroscope to determine the mode of failure (adhesive, cohesive in dentin/enamel, cohesive in resin, or mixed).

Microleakage Evaluation

This protocol assesses the sealing ability of dual-cure cements when used for luting crowns on primary teeth.

Materials and Equipment:

- Extracted primary molars
- Prefabricated zirconia crowns
- Dual-cure cement
- Thermocycler
- 2% methylene blue solution
- Low-speed diamond saw

- Stereomicroscope

Procedure:

- Tooth and Crown Preparation: Prepare extracted primary molars for the placement of prefabricated zirconia crowns according to standard protocols.
- Cementation:
 - Isolate and dry the prepared teeth.
 - Mix and apply the dual-cure cement into the crown.
 - Seat the crown firmly onto the tooth.
 - Tack cure for 3-5 seconds to allow for easy removal of excess cement.[\[2\]](#)
 - Perform the final light cure for the recommended duration (e.g., 20 seconds each on buccal and lingual surfaces).[\[2\]](#)[\[11\]](#)
- Storage: Store the crowned teeth in a saline solution at 37°C for 24 hours.[\[11\]](#)
- Thermocycling: Subject the specimens to thermocycling (e.g., 500 cycles between 5°C and 55°C) to simulate temperature changes in the oral environment.
- Dye Immersion: Seal the apices of the teeth with wax and cover the entire tooth surface, except for 1 mm around the crown margin, with nail varnish. Immerse the teeth in a 2% methylene blue solution for 24 hours.
- Sectioning: Rinse the teeth and section them longitudinally (buccolingually or mesiodistally) using a low-speed diamond saw.
- Evaluation: Examine the sections under a stereomicroscope at a specified magnification (e.g., 10x) to measure the extent of dye penetration along the tooth-cement-crown interface. [\[11\]](#) Score the microleakage based on a predefined scale (e.g., 0 = no leakage, 4 = leakage into the pulp).

In-Vitro Biocompatibility and Bioactivity Assessment

This protocol outlines methods to evaluate the biological properties of dual-cure cements.

Materials and Equipment:

- Dual-cure cement (e.g., TheraCal PT)
- Standardized sample molds
- Liquid Chromatography/Mass Spectrometry (LC/MS)
- Inductively Coupled Plasma-Optical Emission Spectroscopy (ICP-OES)
- Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDX)

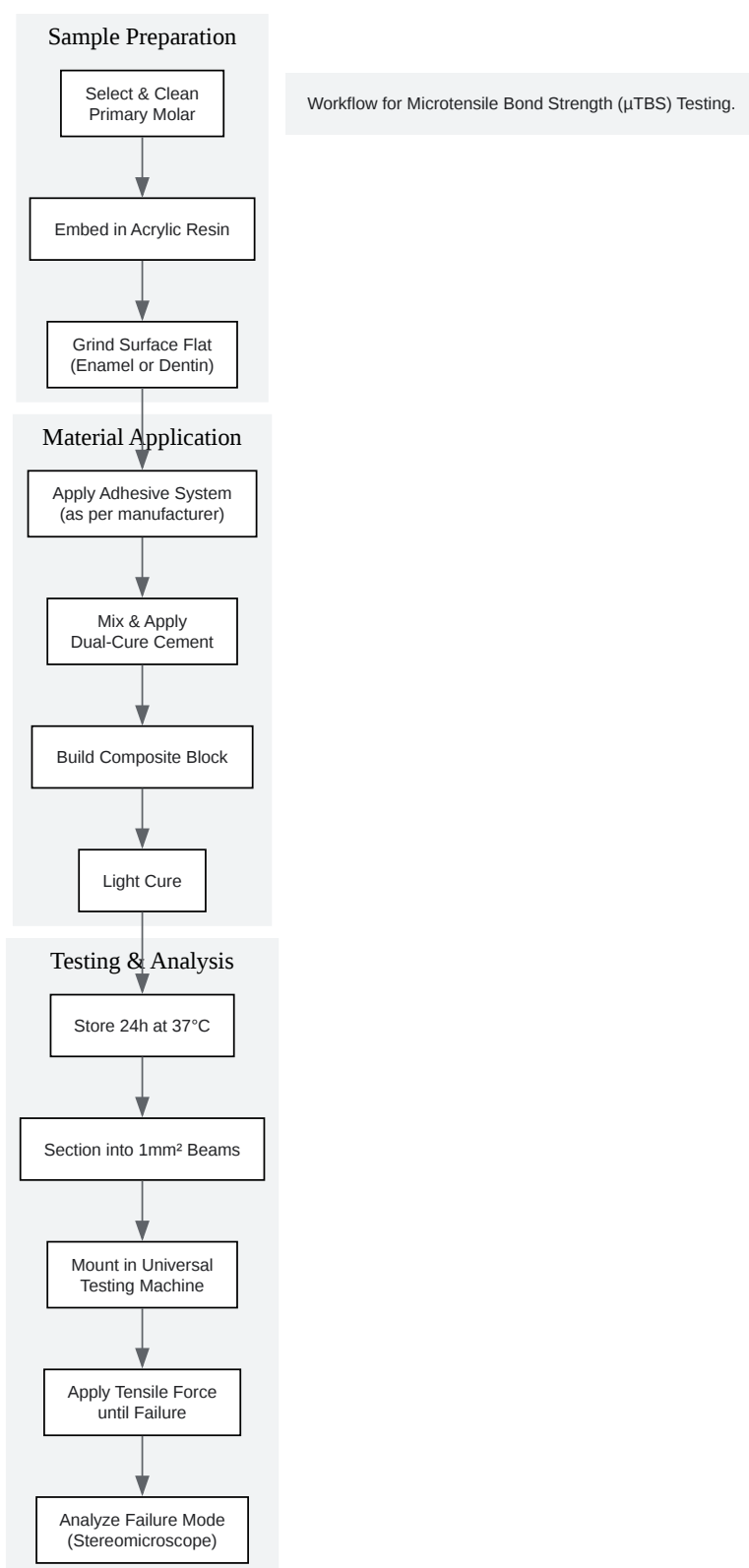
Procedure:

- Sample Preparation: Prepare standardized disc-shaped samples of the dual-cure cement according to the manufacturer's instructions.
- Residual Monomer Release:
 - Immerse the samples in a solvent (e.g., ethanol or a simulated body fluid).
 - At specified time points, analyze the eluate using LC/MS to quantify the release of residual monomers like Bisphenol A-glycidyl methacrylate (Bis-GMA).[\[16\]](#)
- Calcium Ion Release:
 - Immerse the samples in deionized water or a buffer solution.
 - Measure the concentration of calcium ions released into the solution over time using ICP-OES.[\[16\]](#)
- Bioactivity (Apatite Formation):
 - Immerse the samples in a simulated body fluid (SBF) for an extended period (e.g., 7-28 days).
 - After immersion, rinse and dry the samples.

- Analyze the surface of the samples using SEM to observe the formation of a precipitate layer.
- Use EDX to confirm that the precipitate is composed of calcium and phosphate, indicating hydroxyapatite formation.[16]

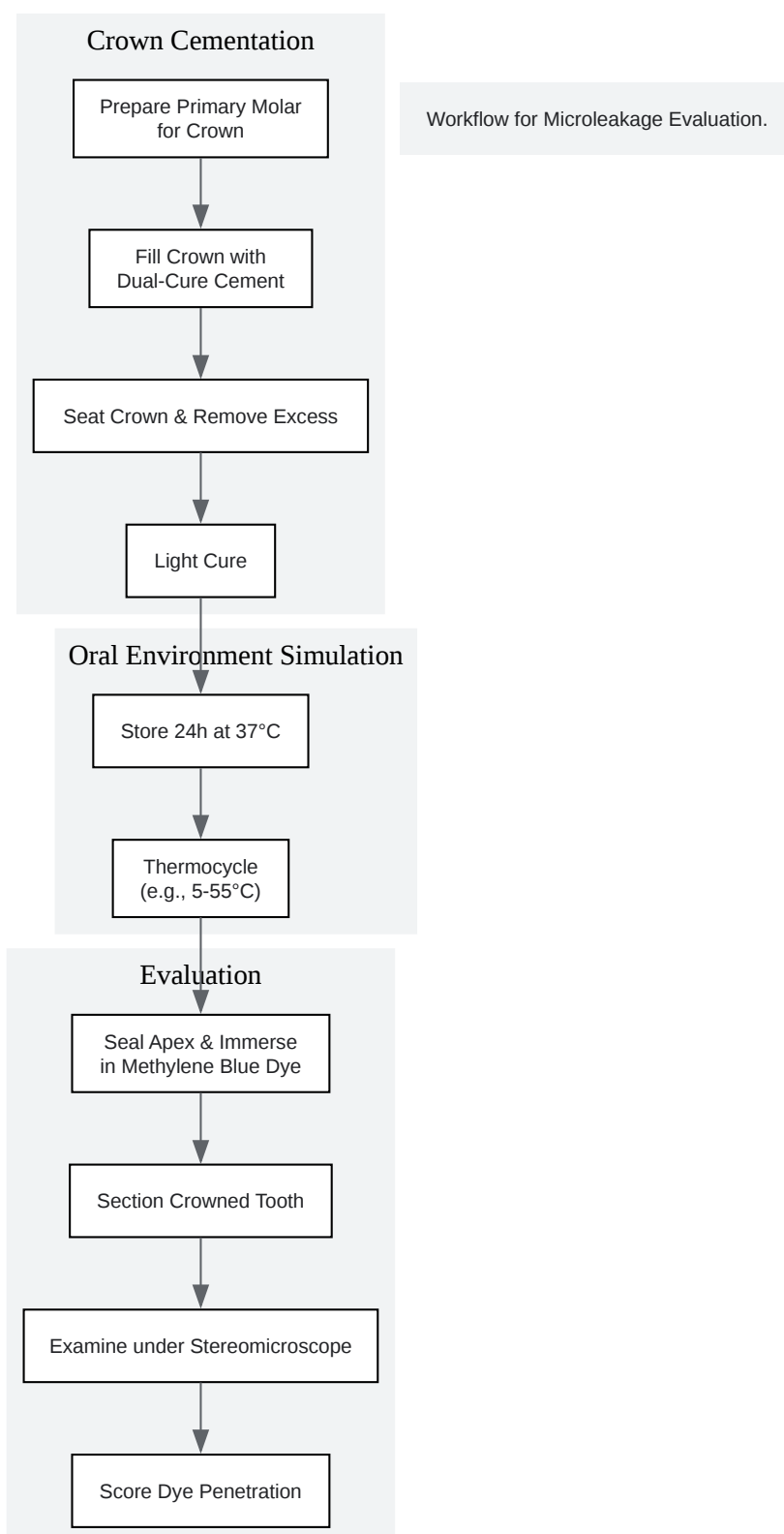
Visualizations

Experimental Workflow Diagrams



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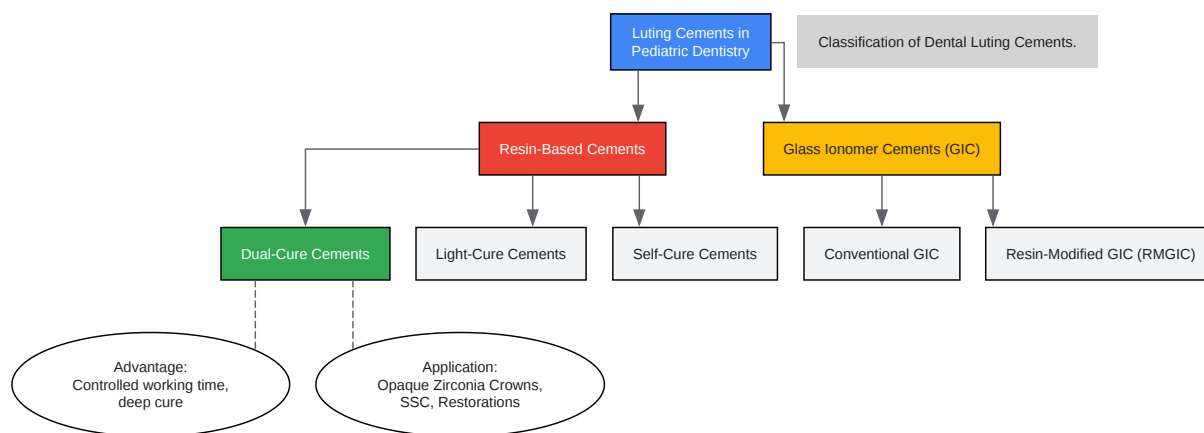
Caption: Workflow for Microtensile Bond Strength (μ TBS) Testing.



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Caption: Workflow for Microleakage Evaluation.

Logical Relationship Diagram



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Caption: Classification of Dental Luting Cements.

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References

- 1. Comparison of the clinical success of pediatric zirconia crowns applied with different luting cements: a clinical trial [jocpd.com]
- 2. ingentaconnect.com [ingentaconnect.com]
- 3. Journal of Clinical Pediatric Dentistry (JOC PD) [jocpd.com]

- 4. New Dual-cure Resin-based Material in Occlusal and Occluso-proximal Restorations of Primary Teeth: Results of a Randomized Clinical Trial - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. [consensus.app](#) [[consensus.app](#)]
- 7. International Journal of Clinical Pediatric Dentistry [[ijcpd.com](#)]
- 8. Comparative Evaluation of Bond Strength of Dual-Cured Resin Cements: An In-Vitro Study - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 9. [researchgate.net](#) [[researchgate.net](#)]
- 10. The effect of bonding resin on bond strength of dual-cure resin cements [[rde.ac](#)]
- 11. [researchgate.net](#) [[researchgate.net](#)]
- 12. [aapd.org](#) [[aapd.org](#)]
- 13. Microleakage of luting cements in CAD/CAM pediatric zirconia crowns: an in vitro study | Semantic Scholar [[semanticscholar.org](#)]
- 14. Microleakage of luting cements in CAD/CAM pediatric zirconia crowns: An in vitro study [[ouci.dntb.gov.ua](#)]
- 15. Evaluation of Microleakage Using Different Luting Cements in Kedo Zirconia Crowns: An In Vitro Assessment - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 16. Biocompatibility and Bioactivity of a Dual-Cured Resin-Based Calcium Silicate Cement: In Vitro and in vivo Evaluation - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 17. [researchgate.net](#) [[researchgate.net](#)]
- 18. Bioactive Biosilicate Cements in Pediatric Dentistry – A Review of the Latest Materials - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 19. [researchgate.net](#) [[researchgate.net](#)]
- 20. An In Vitro Evaluation of Mechanical Properties of a New Dual-cure, Universal, Bioactive Luting Cement - PMC [[pmc.ncbi.nlm.nih.gov](#)]
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